Biological Activity of Beta-Amino Acids with Terminal Alkenes

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Compound of Interest

Compound Name:	*3-Aminohept-6-enoic acid*
CAS No.:	*773119-98-5*
Cat. No.:	*B2369034*

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Executive Summary

The incorporation of

-amino acids into bioactive peptides represents a paradigm shift in peptidomimetic drug design. [1] While

-peptides inherently offer resistance to proteolytic degradation, the specific inclusion of terminal alkenes on the side chains (e.g.,

-hallylglycine or

-allyl-

-serine) unlocks a dual-modality platform. First, these alkenes serve as hydrophobic handles that facilitate membrane insertion, critical for antimicrobial peptides (AMPs). Second, and more significantly, they act as latent handles for Ring-Closing Metathesis (RCM), enabling the synthesis of "stapled"

-peptides. These macrocyclic constraints force specific secondary structures (such as the 14-

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helix or 12-helix), dramatically enhancing binding affinity and cell permeability compared to their linear counterparts.

This guide details the synthesis, structural implications, and biological validation of these specialized residues.

Structural & Synthetic Foundations

The Beta-Amino Acid Advantage

Unlike natural

-amino acids,

-amino acids possess an additional carbon atom in the backbone.[1][2][3] This homologation creates two substitution patterns:

- -amino acids: Side chain on the carbon adjacent to nitrogen.
- -amino acids: Side chain on the carbon adjacent to the carbonyl.

This backbone alteration renders the peptide bond nearly invisible to common proteases (trypsin, chymotrypsin, pepsin), solving the "half-life problem" of peptide therapeutics.

The Terminal Alkene as a Functional Handle

The terminal alkene is rarely the final pharmacophore itself; rather, it is a high-value synthetic intermediate.

- Hydrophobic Interaction: In linear AMPs, the alkenyl chain functions similarly to leucine or valine but with distinct packing parameters in lipid bilayers.
- Stapling Precursor: The primary utility is the formation of hydrocarbon staples via RCM. This locks the peptide into a bioactive helical conformation, overcoming the entropic penalty of binding.

Synthesis Workflow

The generation of these residues typically proceeds via Arndt-Eistert homologation of

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-amino acids or direct Mannich-type reactions.



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Figure 1: Synthetic pathway from alpha-amino acid precursors to stapled beta-peptides via homologation and RCM.

Experimental Protocols

Protocol: Synthesis of Stapled -Peptides via RCM

Objective: To synthesize a helix-stabilized

-peptide targeting protein-protein interactions (e.g., p53/MDM2 inhibition).

Materials:

- Resin-bound peptide containing two Fmoc-

  -hallylglycine residues at positions

  and

  .

- Grubbs' First Generation Catalyst.[4]

- Dichloromethane (DCM), anhydrous.

Methodology:

- Resin Preparation: Swell the resin (0.1 mmol scale) in DCM for 20 minutes under argon.

- Catalyst Solution: Dissolve Grubbs' catalyst (20 mol% relative to resin loading) in degassed anhydrous DCM (concentration ~5 mM).

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- Metathesis Reaction: Add the catalyst solution to the resin. Reflux at 40°C for 2 hours under inert atmosphere. Note: Microwave irradiation (50W, 50°C, 15 min) can accelerate this step.
- Cycling: Drain and repeat the catalyst addition step to ensure completion (double coupling logic).
- Quenching: Wash resin with DMSO (to remove Ru traces), then DCM, then MeOH.
- Cleavage: Cleave peptide from resin using TFA/TIS/H2O (95:2.5:2.5).

Validation Point:

- HPLC: Shift in retention time (stapled peptides are usually more hydrophobic).
- Mass Spec: Mass reduction of 28 Da (loss of ethylene) confirms cyclization.

Protocol: Proteolytic Stability Assay

Objective: Confirm the resistance of the

-peptide compared to an

-peptide control.

- Substrate: Dissolve peptide (1 mM) in PBS (pH 7.4).
- Enzyme: Add Pronase E (mixture of proteases) or Trypsin to a final concentration of 0.1 mg/mL.
- Incubation: Incubate at 37°C.
- Sampling: Aliquot 50 µL at

  . Quench immediately with 1% TFA/Acetonitrile.
- Analysis: Analyze via RP-HPLC. Calculate % remaining peptide based on peak area integration.

Biological Activity & Mechanisms[1][4][5][6][7][8][9]

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Antimicrobial Activity (Membrane Disruption)

-peptides containing terminal alkenes (often as lipophilic side chains) mimic the amphipathic nature of Magainin.

- Mechanism: The

  -peptide adopts a 14-helix structure upon membrane contact. The alkene side chains insert into the lipid bilayer, causing pore formation or "carpet mechanism" disruption.

- Selectivity: Cationic residues (Lys/Arg) attract the peptide to negatively charged bacterial membranes, while the hydrophobic alkene residues drive insertion.

Inhibition of Protein-Protein Interactions (PPIs)

Intracellular PPIs are difficult targets for small molecules (surface area too large) and monoclonal antibodies (cannot cross cell membrane).

- The Solution: Stapled

  -peptides.

- Activity: The hydrocarbon staple (derived from the terminal alkenes) locks the peptide into a helix that mimics the native protein ligand.

- Cell Permeability: The staple masks the polar peptide backbone and increases lipophilicity, allowing passive transport across the cell membrane.

Data Summary: Alpha vs. Beta Peptide Performance

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Feature	-Peptide (Control)	Linear -Peptide	Stapled -Peptide (Alkene derived)
Proteolytic Half-life	< 30 minutes	> 24 hours	> 48 hours
Secondary Structure	Disordered in water	Transient Helix	Stable Helix (High CD Signal)
Cell Permeability	Low	Low/Moderate	High
Mechanism	Rapid degradation	Membrane active	Specific Target Binding + Membrane Active

Mechanism of Action Visualization

The following diagram illustrates how the terminal alkene handles are utilized to create a bioactive, stable molecule that evades proteolysis and permeates cells.

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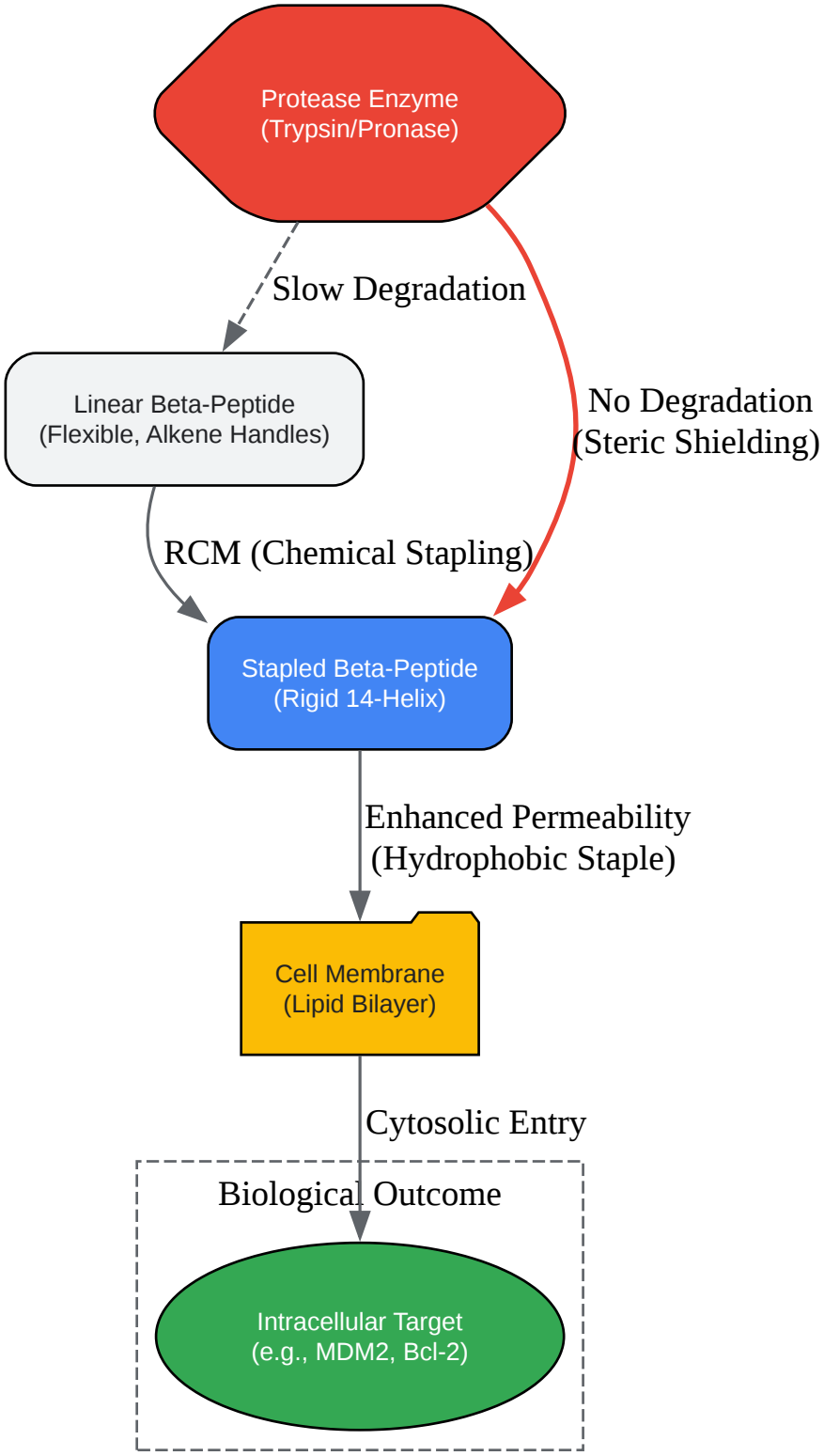

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Figure 2: Mechanism of action showing the transition from flexible precursor to stable, permeable pharmacophore.

Future Outlook & Challenges

The field is moving toward heterogeneous backbones (mixed

peptides). The current challenge lies in the metabolic liability of the alkene itself; while the backbone is stable, the alkene can be oxidized by cytochrome P450 enzymes. Future iterations often involve reducing the alkene to an alkane (hydrogenation) post-stapling to maximize metabolic stability while retaining the structural constraint.

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